

An In-Depth Technical Guide to the Physical Properties of Ethyl 4-Phenylbutanoate

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Compound of Interest

Compound Name: Ethyl 4-phenylbutanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **ethyl 4-phenylbutanoate** (CAS No. 10031-93-3). The information is presented to support research, development, and quality control activities where this compound is utilized. All quantitative data is summarized for clarity, and detailed experimental methodologies are provided for key physical property determinations.

Core Physical and Chemical Properties

Ethyl 4-phenylbutanoate, also known as ethyl benzenebutanoate, is a fatty acid ester. It presents as a colorless, slightly oily liquid with a characteristic fruity and floral aroma.^[1] This compound is very hydrophobic and practically insoluble in water.^[2]

Quantitative Data Summary

The following table summarizes the key physical properties of **ethyl 4-phenylbutanoate** compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₆ O ₂	[1][3]
Molecular Weight	192.25 g/mol	[1][3]
Boiling Point	275.00 to 276.00 °C at 760.00 mm Hg 100 °C at 1 mmHg	[1][3]
Density	1.002 g/cm ³ 0.986-0.992 g/cm ³	[1][4]
Refractive Index	1.4941-1.489-1.495	[1][4]
Solubility	Insoluble in water; Soluble in oils and ethanol.	[1]
LogP (Predicted)	3.26	[2][5]
Appearance	Colorless slightly oily liquid.[1] Colorless Oil.	[1]
Odor	Fruity, floral aroma.[1] Sweet, fruity, plum-like odor.[3]	[1][3]

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physical properties of a liquid organic compound such as **ethyl 4-phenylbutanoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **ethyl 4-phenylbutanoate**, which has a relatively high boiling point at atmospheric pressure, distillation under reduced pressure is a common method for its determination.

Methodology: Simple Distillation

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.

- **Sample Preparation:** A sample of **ethyl 4-phenylbutanoate** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.
- **Temperature Measurement:** The temperature is monitored using a thermometer with the bulb placed just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- **Data Recording:** The temperature at which the liquid actively boils and a steady stream of distillate is collected is recorded as the boiling point. For distillation under reduced pressure, a vacuum pump is connected to the apparatus, and the pressure is recorded along with the boiling temperature.

Measurement of Density

The density of a liquid is its mass per unit volume. The pycnometer method is a precise technique for determining the density of liquids.

Methodology: Pycnometer Method

- **Apparatus:** A pycnometer, which is a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is used.
- **Calibration:** The pycnometer is first cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again. The volume of the pycnometer is calculated from the mass and density of the reference liquid.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **ethyl 4-phenylbutanoate** at the same temperature.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The density of the **ethyl 4-phenylbutanoate** is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Measurement of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is sensitive to temperature and the wavelength of light used. An Abbe refractometer is commonly used for this measurement.

Methodology: Abbe Refractometer

- **Instrument Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **ethyl 4-phenylbutanoate** are placed on the prism surface of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made is also recorded, as the refractive index is temperature-dependent.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology: Qualitative Solubility Test

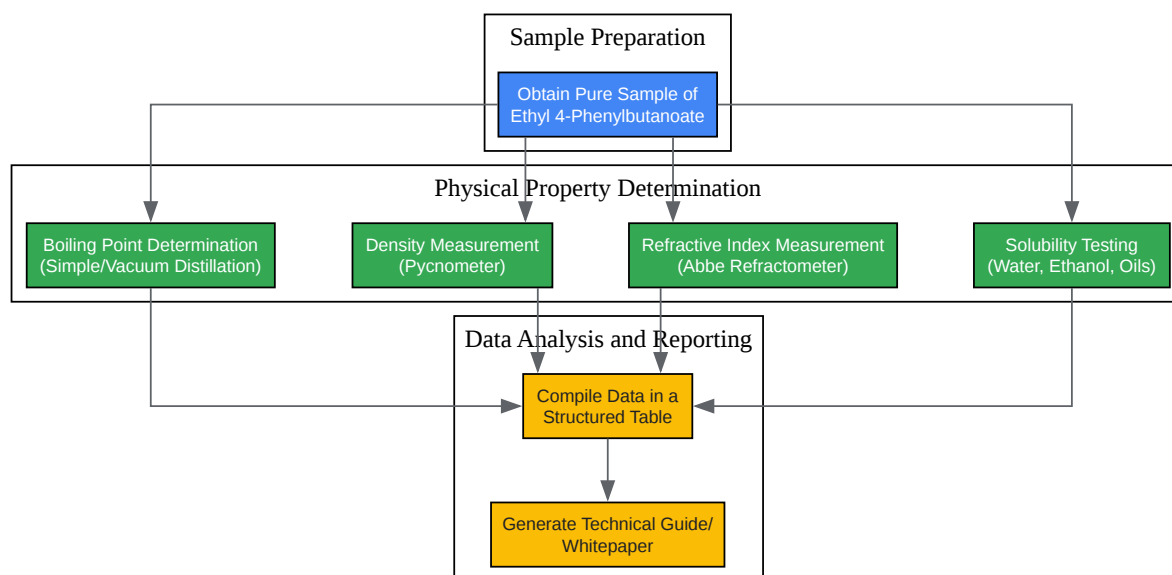
- **Sample Preparation:** A small, measured amount of **ethyl 4-phenylbutanoate** (e.g., 0.1 mL) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent to be tested (e.g., 3 mL of water) is added to the test tube.
- **Observation:** The mixture is agitated, and the solubility is observed. A compound is considered soluble if it forms a homogeneous solution with the solvent. If it is insoluble, it will

form a separate layer or a cloudy suspension.

- **Systematic Testing:** This process is repeated with a range of solvents of varying polarities, such as ethanol, and other organic solvents, to build a solubility profile for the compound.

Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a liquid organic compound like **ethyl 4-phenylbutanoate**.



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Workflow for Physical Property Characterization.

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